

Technical Safety & Handling Guide: N-Nitroso Nipecotic Acid-d4

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Compound of Interest

Compound Name: *N-Nitroso Nipecotic Acid-d4*
(Major)

Cat. No.: B15351334

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Part 1: Compound Intelligence & Context

The Strategic Necessity of this Molecule

In the wake of the global regulatory crisis concerning nitrosamine impurities (sartans, ranitidine, metformin), the demand for precise quantification has never been higher. N-Nitroso Nipecotic Acid-d4 is not merely a chemical reagent; it is a critical Stable Isotope Labeled Internal Standard (SIL-IS).

It is synthesized to be the mass-spectrometric mirror image of N-Nitroso Nipecotic Acid (the target impurity), differing only by the incorporation of four deuterium atoms. This allows it to co-elute with the contaminant while being spectrally distinct, correcting for ionization suppression and matrix effects in LC-MS/MS analysis.

Critical Identification Data

Note: As a deuterated analog, this compound shares the toxicological profile of its non-labeled parent but differs in molecular mass.

Parameter	Data	Technical Note
Chemical Name	N-Nitroso Nipecotic Acid-d4	1-Nitroso-3-piperidinecarboxylic acid-d4
CAS Number (d4)	1329834-25-4	Specific to the deuterated form.
CAS Number (Parent)	65445-62-7	Used for toxicological referencing.
Molecular Formula	C ₆ H ₆ D ₄ N ₂ O ₃	4 Deuterium atoms replace Hydrogens.
Molecular Weight	162.18 g/mol	Parent MW is 158.16 g/mol (+4 Da shift).
Physical State	Pale Yellow Oil or Low-Melting Solid	Viscosity changes with temperature; handle with care.
Solubility	Methanol, DMSO, Acetonitrile	Lipophilic organic solvent required for stock prep.

Part 2: The Hazard Matrix (Toxicological Profiling)

The "Cohort of Concern" Classification

Unlike standard laboratory reagents, N-Nitroso Nipecotic Acid-d4 falls under the "Cohort of Concern" as defined by ICH M7 guidelines. It is a nitrosamine, a class of compounds with high potency for mutagenicity and carcinogenicity.^[1]

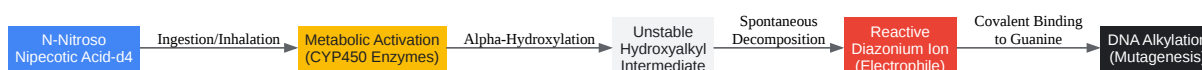
- Primary Hazard (H350): May cause cancer.^[1]^[2]
- Secondary Hazard (H341): Suspected of causing genetic defects.

Mechanism of Toxicity (Bioactivation)

Nitrosamines are pro-carcinogens. They require metabolic activation to exert toxicity. The danger lies not in the contact itself, but in the body's attempt to metabolize it.

The Lethal Pathway:

- Alpha-Hydroxylation: Cytochrome P450 enzymes (mainly CYP2E1) hydroxylate the carbon alpha to the N-nitroso group.
- Unstable Intermediate: This forms an unstable hydroxyalkyl-nitrosamine.
- Diazonium Formation: Spontaneous decomposition yields a highly reactive diazonium ion.
- DNA Alkylation: The electrophilic diazonium ion attacks nucleophilic sites on DNA (e.g., N7-guanine), causing mutations.



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Figure 1: The metabolic activation pathway of nitrosamines leading to genotoxicity.

Part 3: Operational Safety & Handling Protocols

Engineering Controls: The First Line of Defense

Do NOT handle the neat (pure) substance on an open bench.

- Primary Containment: Weighing and dilution of the neat powder/oil must occur within a Glove Box (Isolator) or a Class II Biosafety Cabinet.
- Secondary Containment: If a fume hood is the only option, use a localized powder containment enclosure (HEPA filtered) and a static-dissipative balance.

Personal Protective Equipment (PPE) Strategy

Standard latex gloves are insufficient. Nitrosamines are small, lipophilic molecules that can permeate rubber.

- Glove Protocol: Double-gloving is mandatory.
 - Inner Layer: Nitrile (0.11 mm minimum).

- Outer Layer: Laminate film (e.g., Silver Shield™ or Ansell Barrier™) or thick Nitrile (0.3 mm).
- Rationale: Laminate film provides >480 min breakthrough time for most nitrosamines.
- Respiratory: If outside an isolator, a Powered Air Purifying Respirator (PAPR) with P3 filters is recommended over N95 masks to ensure positive pressure protection.

Deactivation & Waste Disposal

Nitrosamines are chemically stable. Simple hydrolysis (water/soap) does not destroy them. You must break the N-N bond.

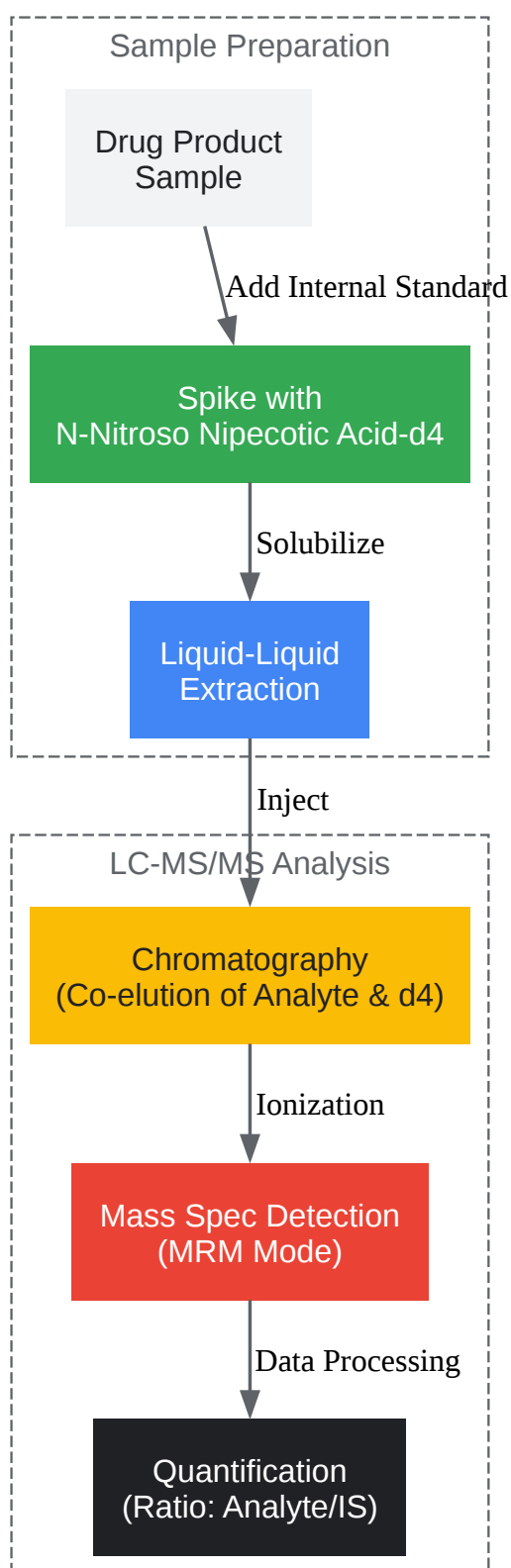
Protocol: Chemical Destruction of Spills

- Preparation: Prepare a solution of 50% Hydrobromic Acid (HBr) in Glacial Acetic Acid. Alternatively, a solution of Sulfamic Acid (1M) in 1M HCl.
- Application: Cover the spill with the deactivation solution.
- Reaction Time: Allow to react for 30 minutes. This reduces the nitrosamine to the corresponding amine and inorganic byproducts.[3]
- Cleanup: Neutralize with Sodium Bicarbonate (carefully, CO₂ evolution) before absorbing with vermiculite.
- Verification: Surface wipe testing with LC-MS confirmation is required for large spills.

Part 4: Analytical Application (The "Why") Isotope Dilution Mass Spectrometry (IDMS)

The d₄-isotope is used to normalize data. In trace analysis (ppb levels), the sample matrix (drug excipients) often suppresses the ionization of the analyte in the MS source.

The Logic: Because the d₄-standard has virtually identical chemical properties to the pollutant, it experiences the same extraction losses and the same ionization suppression. By calculating the ratio of the Analyte Area to the Internal Standard Area, these errors cancel out.



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Figure 2: The Isotope Dilution workflow ensuring accuracy in nitrosamine quantification.

Part 5: Emergency Response & Storage

Storage Conditions

- Temperature: -20°C (Freezer).
- Atmosphere: Inert gas (Argon or Nitrogen) overlay is preferred to prevent oxidative degradation.
- Container: Amber glass vials (nitrosamines can be light-sensitive).

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.^{[4][5]} Do not use mouth-to-mouth resuscitation (risk of contamination); use a bag-valve mask.
- Skin Contact: Wash with polyethylene glycol (PEG 400) if available, followed by copious soap and water. PEG helps solubilize the lipophilic compound better than water alone.
- Eye Contact: Rinse for 15 minutes.^{[4][5]} Consult an ophthalmologist.

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